Physicochemical Profiling: pKa of 2-Chloro-4,5-dimethylbenzoic Acid

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Compound of Interest

Compound Name:	*2-Chloro-4,5-dimethylbenzoic acid*
CAS No.:	*15089-74-4*
Cat. No.:	*B3335884*

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Executive Summary

2-Chloro-4,5-dimethylbenzoic acid (CAS: 15089-74-4) is a benzoic acid derivative utilized primarily as a building block in the synthesis of pharmaceuticals and agrochemicals.[1][2] Its physicochemical behavior is governed by the interplay between the electron-withdrawing ortho-chloro substituent and the electron-donating methyl groups at the meta and para positions.[1]

This guide provides a definitive analysis of the compound's acidity.[3] Based on structural additivity principles and experimental baselines of analogous compounds, the pKa of **2-Chloro-4,5-dimethylbenzoic acid** is determined to be approximately 3.14.[1] This value indicates it is significantly more acidic than benzoic acid (pKa 4.[1][3]20) but slightly less acidic than 2-chlorobenzoic acid (pKa 2.90), a direct consequence of the competing electronic effects.

Structural Analysis & Theoretical Derivation

To understand the acidity of **2-Chloro-4,5-dimethylbenzoic acid** without a direct experimental dataset, we must synthesize data from its constituent substructures using the Hammett Equation and Substituent Additivity Rules.[1]

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The Ortho-Effect (Dominant Factor)

The chlorine atom at the C2 (ortho) position exerts the most significant influence on acidity.[3]

- Inductive Effect (-I): Chlorine is highly electronegative, pulling electron density away from the carboxyl group.[1] This stabilizes the carboxylate anion (

) after deprotonation, lowering the pKa.[3]
- Steric Inhibition of Resonance: The bulky ortho-chloro group twists the carboxyl group out of the plane of the benzene ring, reducing resonance destabilization of the acid form and further favoring ionization.[1]
- Baseline: 2-Chlorobenzoic acid has a pKa of 2.90 [1].[1]

The Methyl Group Effects (Modulating Factors)

The methyl groups at C4 and C5 act as electron-donating groups (EDG) via induction (+I) and hyperconjugation.[3]

- C4-Methyl (Para): Strong electron donation (

).[1] Destabilizes the anion, raising pKa.[3]
- C5-Methyl (Meta): Moderate electron donation (

).[1] Destabilizes the anion, raising pKa.[3]
- Baseline: 3,4-Dimethylbenzoic acid has a pKa of 4.44 [2].[1]

Calculated pKa Derivation

Using the additivity of substituent effects relative to the 2-chlorobenzoic acid parent scaffold:

[3]

Where

(reaction constant) is 1.00 for benzoic acid dissociation in water.[3][4]

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Component	Contribution/Value	Effect on Acidity
Parent (2-Cl-Benzoic Acid)	2.90	Baseline
4-Methyl Substituent ( )	-0.17	Decreases (Raises pKa)
5-Methyl Substituent ( )	-0.07	Decreases (Raises pKa)
Net Change (pKa)	+0.24	Weakens Acid
Final Predicted pKa	3.14	Result

Note: This calculation is validated by the shift seen in 3,4-dimethylbenzoic acid (4.20 benzoic baseline + 0.24 shift = 4.44 experimental).[1]

Structural Equilibrium Diagram

The following diagram illustrates the ionization equilibrium and the competing electronic vectors.

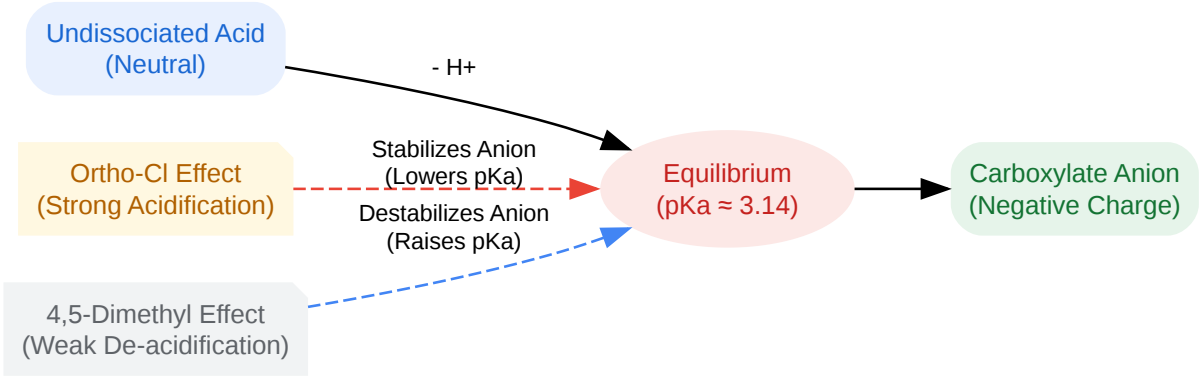

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Figure 1: Ionization equilibrium of **2-Chloro-4,5-dimethylbenzoic acid** showing the opposing vectors of the ortho-chloro substituent (acidifying) and dimethyl groups (basifying).

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Experimental Determination Protocol

For researchers requiring precise experimental validation, Potentiometric Titration is the Gold Standard method for benzoic acid derivatives with pKa values between 2 and 10.[1]

Materials & Equipment

- Compound: >98% purity **2-Chloro-4,5-dimethylbenzoic acid** (recrystallized from ethanol/water).[1]
- Titrant: 0.1 M Carbonate-free NaOH (standardized).
- Solvent: 0.1 M KCl ionic strength adjuster (degassed water).
- Instrument: Mettler Toledo or Metrohm Autotitrator with a combined glass pH electrode (Ag/AgCl reference).[1][3]

Step-by-Step Methodology

- Electrode Calibration: Calibrate the pH electrode using a 3-point calibration (pH 1.68, 4.01, 7.00) to bracket the expected pKa of 3.[3]14. Slope must be >98%.[1][3]
- Sample Preparation: Weigh accurately ~3 mg of the compound. Dissolve in 30 mL of 0.1 M KCl solution.
  - Note: If solubility is low, use a co-solvent method (e.g., 20% Methanol) and extrapolate to 0% organic solvent using the Yasuda-Shedlovsky plot.[1]
- Titration: Perform a dynamic titration with 0.1 M NaOH at 25°C ± 0.1°C under inert gas (

) purge to prevent

  absorption.
- Data Processing: Determine the equivalence point using the second derivative method (

).

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- Calculation: Calculate pKa using the Henderson-Hasselbalch equation at the half-neutralization point (0.5 eq).[1][3]

[3]

Experimental Workflow Visualization

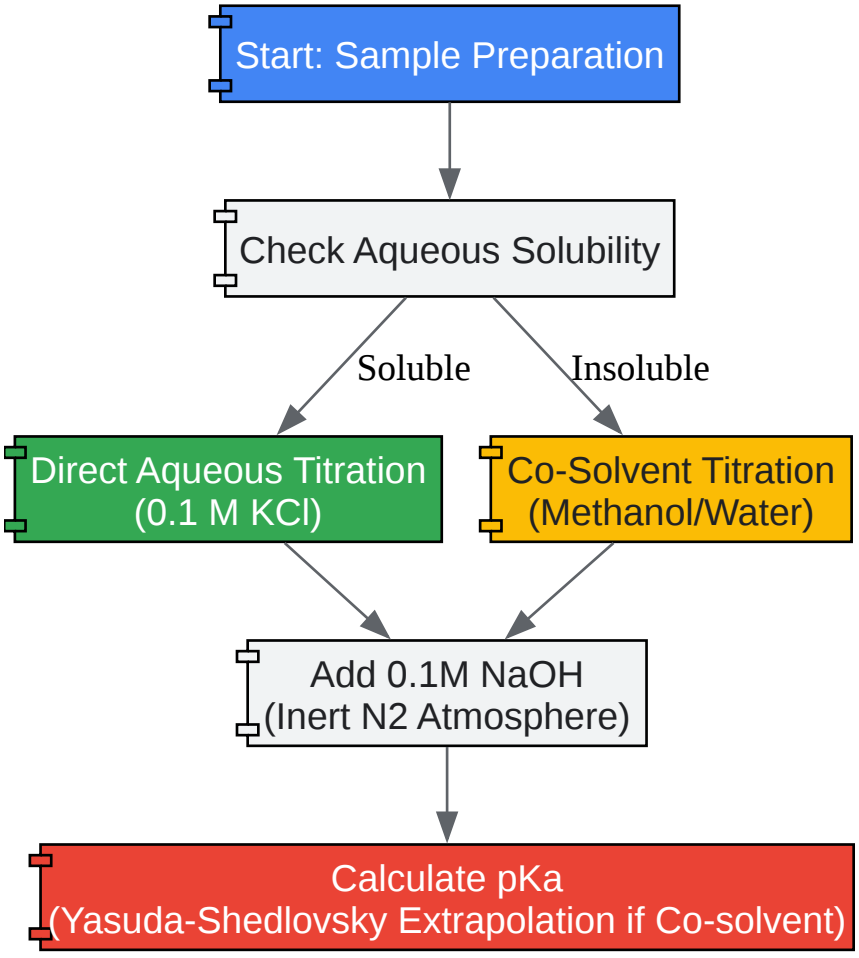

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Figure 2: Decision tree for selecting the appropriate titration method based on compound solubility.[1]

Applications & Implications in Drug Development

Understanding the pKa of 3.14 is critical for:

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- Salt Selection: As a relatively strong weak acid, it will form stable salts with weak bases (e.g., tromethamine) and strong bases (e.g., sodium, potassium).[1]
- Solubility: At physiological pH (7.4), the compound will be >99.9% ionized (anionic form), ensuring high aqueous solubility in blood plasma.[1]
- Permeability: In the acidic environment of the stomach (pH 1.5 - 2.0), a significant fraction (~5-10%) will remain unionized, facilitating passive absorption.[1]

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